

Essential Safety and Logistical Information for Handling 2-Furylacetone

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Compound of Interest

Compound Name: 2-Furylacetone

Cat. No.: B1296154

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This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **2-Furylacetone** in a laboratory setting. It is intended for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Chemical Identifier:

- Name: **2-Furylacetone**
- Synonyms: 1-(2-Furanyl)-2-propanone, 2-Acetylfuran methyl ketone
- CAS Number: 6975-60-6

Hazard Summary: **2-Furylacetone** is classified as a hazardous chemical.^{[1][2][3]} It is harmful if swallowed, toxic in contact with skin, and may be fatal if inhaled.^{[2][3]} It causes serious eye irritation and may cause skin and respiratory irritation.^{[1][4][5]} It is a combustible liquid and has a noticeable stench.^{[1][3]}

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory to prevent exposure. The following table summarizes the required PPE for handling **2-Furylacetone**.

| Protection Type | Required PPE | Specifications & Best Practices |
|--------------------------|---|---|
| Eye and Face Protection | Chemical splash goggles and a face shield | Goggles must meet ANSI Z87.1 standards. A face shield should be worn over goggles, especially when there is a risk of splashing.[6] |
| Skin and Body Protection | Chemical-resistant lab coat and disposable gloves | A flame-resistant lab coat is recommended.[7] Wear compatible chemical-resistant gloves (e.g., nitrile) to prevent skin exposure.[2] Always inspect gloves before use and change them immediately upon contamination. |
| Respiratory Protection | Use in a certified chemical fume hood | All handling of 2-Furylaceton should be conducted in a well-ventilated laboratory, inside a certified chemical fume hood to minimize inhalation exposure. [3][7] If a fume hood is not available or if there is a risk of exceeding exposure limits, a NIOSH-approved respirator with an appropriate cartridge should be used.[8] |
| Footwear | Closed-toe shoes | Shoes must cover the entire foot to protect against spills.[7] |

Operational Plan: Step-by-Step Handling Procedure

1. Preparation and Handling:

- Before handling, ensure all necessary PPE is correctly worn.[7]

- Ensure that an eyewash station and safety shower are readily accessible and in close proximity to the workstation.[1][3]
- Conduct all manipulations of **2-Furylacetone** within a certified chemical fume hood to prevent inhalation of vapors.[3][7]
- Ground all equipment to prevent static discharge, as the vapor may form explosive mixtures with air.
- Avoid contact with skin and eyes. In case of contact, immediately follow the first aid procedures outlined below.[2]
- Do not eat, drink, or smoke in the handling area.[3]

2. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2][3]
- Keep away from heat, sparks, open flames, and hot surfaces.[3]
- Store locked up.[3]
- Incompatible materials include strong oxidizing agents, strong bases, and strong reducing agents.[3]

Emergency and First Aid Measures

| Exposure Route | First Aid Procedure |
|----------------|---|
| Inhalation | Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult or has stopped, administer artificial respiration. Immediately call a POISON CENTER or doctor. [2] [3] |
| Skin Contact | Take off immediately all contaminated clothing. Wash the affected area with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician. [1] [2] [3] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Immediately call a POISON CENTER or doctor. [1] [2] [3] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Immediately call a POISON CENTER or doctor. [3] [8] |

Disposal Plan

All waste containing **2-Furylacetone** must be treated as hazardous waste.

1. Waste Segregation and Collection:

- Designated Waste Container: All waste containing **2-Furylacetone**, including residual amounts in empty containers, contaminated PPE (gloves, etc.), and absorbent materials used for spills, must be collected in a designated and properly labeled hazardous waste container.
- Labeling: The container must be clearly labeled as "Hazardous Waste" and include the name "**2-Furylacetone**".

2. Disposal Procedure:

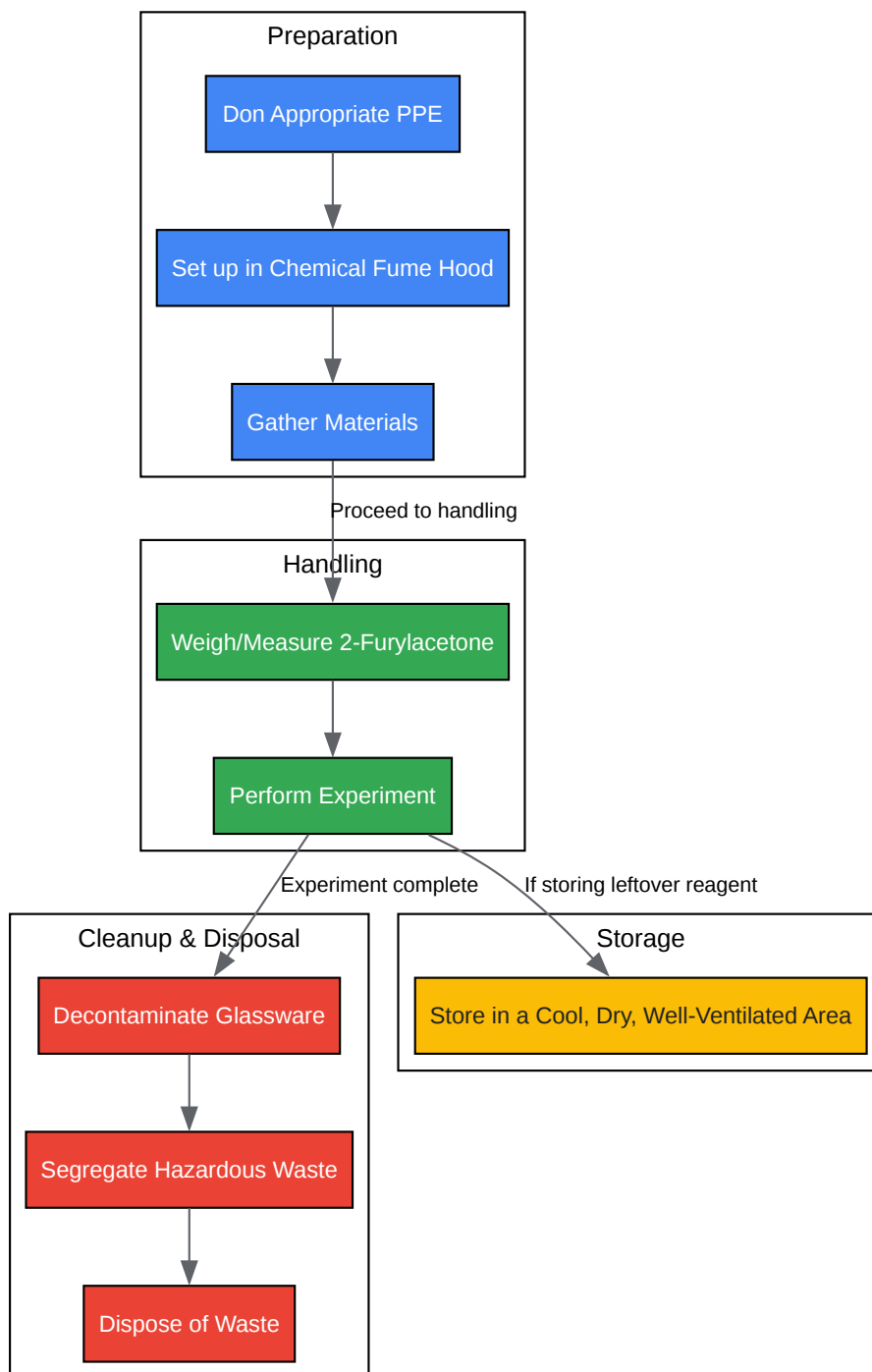
- Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][3]
- Do not dispose of down the drain or into the environment.[2]
- Chemical waste generators must consult local, regional, and national hazardous waste regulations to ensure complete and accurate classification.[3]

Quantitative Data Summary

| Property | Value |
|------------------|--|
| Appearance | Pale yellow to yellow clear liquid |
| Melting Point | 28 - 30 °C (82.4 - 86 °F)[4] |
| Boiling Point | 179 - 180 °C (354.2 - 356 °F) at 760 mmHg[4] |
| Flash Point | 65 °C (149 °F) - closed cup[4] |
| Specific Gravity | 1.074 - 1.080 @ 25 °C[4] |
| Vapor Pressure | 0.938 mmHg @ 25 °C (estimated)[4] |

Experimental Workflow

Workflow for Handling 2-Furylacetone

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